

Technical Support Center: AGK-2 Handling & Solubility Guide

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Compound of Interest

Compound Name: AGK-2 hydrochloride

Cat. No.: B2399406

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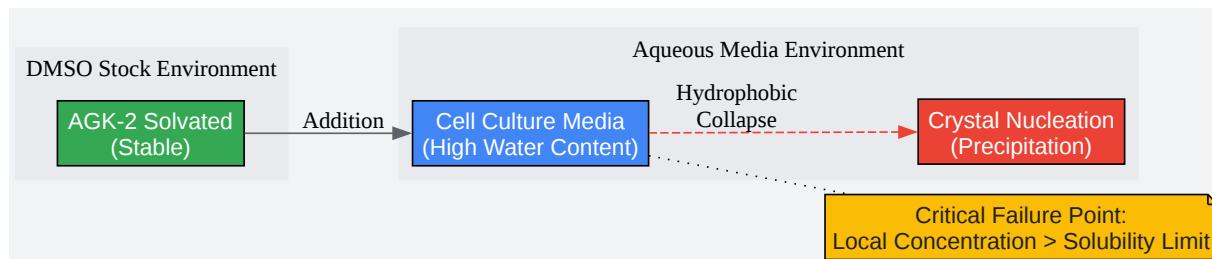
The Core Challenge: Why AGK-2 Precipitates

User Question: "I dissolved AGK-2 in DMSO perfectly, but the moment I added it to my DMEM, it turned cloudy. Why is this happening?"

Technical Explanation: AGK-2 (2-Cyano-3-[5-(2,5-dichlorophenyl)-2-furanyl]-N-5-quinolinyl-2-propenamide) is a highly lipophilic SIRT2 inhibitor.^{[1][2][3]} The precipitation you observe is a "Solubility Cliff" event caused by the compound's physicochemical properties.^{[1][2][3]}

- High LogP (~5.39): The partition coefficient (LogP) indicates AGK-2 is over 100,000 times more soluble in octanol (fat) than in water.^{[1][2][3]} It essentially "hates" the aqueous environment of cell culture media.^{[2][3]}
- The "Solvent Shock": When a droplet of DMSO stock hits the aqueous media, the DMSO diffuses away rapidly.^{[1][3]} If the local concentration of AGK-2 exceeds its aqueous solubility limit (which is near zero) before it can disperse, it instantly nucleates into micro-crystals.^{[1][2][3]}

Visualization: The Solubility Cliff Mechanism



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Caption: Figure 1. The mechanism of hydrophobic collapse.^{[1][2][3]} Rapid diffusion of DMSO leaves AGK-2 'stranded' in water, leading to immediate crystallization.^{[1][2][3]}

Physicochemical Data & Solubility Limits

Before planning your experiment, verify your concentrations against these proven limits.

Property	Value	Notes
Molecular Weight	434.27 g/mol	Essential for molarity calculations. ^{[1][2][3][4]}
IC50 (SIRT2)	~3.5 μ M	Target working concentration for most assays. ^{[1][2][3]}
Solubility (DMSO)	~10 - 23 mM	Do not exceed 10 mM for stock storage to prevent crashing at -20°C.
Solubility (Water)	Insoluble	Direct addition to water/PBS is impossible. ^{[1][2][3]}
Solubility (Ethanol)	Insoluble	Do not use ethanol as a co-solvent. ^{[1][2][3]}

Validated Protocols for Cell Culture Addition^{[1][3]}

Method A: The "Intermediate Step" (For Standard Dosing < 10 μM)

Best for: Routine IC50 assays (1–5 μM).^{[1][2][3]} Principle: Prevents "solvent shock" by gradually acclimating the compound to the aqueous phase.^{[1][2][3]}

- Prepare Stock: Dissolve AGK-2 in anhydrous DMSO to 10 mM.
- Pre-warm Media: Ensure your culture media is at 37°C. Cold media accelerates precipitation.^{[2][3]}
- The Intermediate Dilution (Critical Step):
 - Do not add the 10 mM stock directly to the cell dish.^{[1][2][3]}
 - Prepare a "10x" working solution in a separate tube using serum-containing media.^{[1][2][3]}
 - Example: To achieve 5 μM final concentration in 2 mL media:
 - Dilute stock to 50 μM in 200 μL of fresh media.
 - Vortex immediately and vigorously for 10 seconds.
- Final Addition: Add the 200 μL "10x" mix to your cells dropwise while swirling the dish.

Method B: The "Co-Solvent Formulation" (For High Dosing > 10 μM)

Best for: High-dose toxicity studies or animal models.^{[1][2][3]} Principle: Uses surfactants and polymers to encapsulate the lipophilic molecule.^{[2][3]}

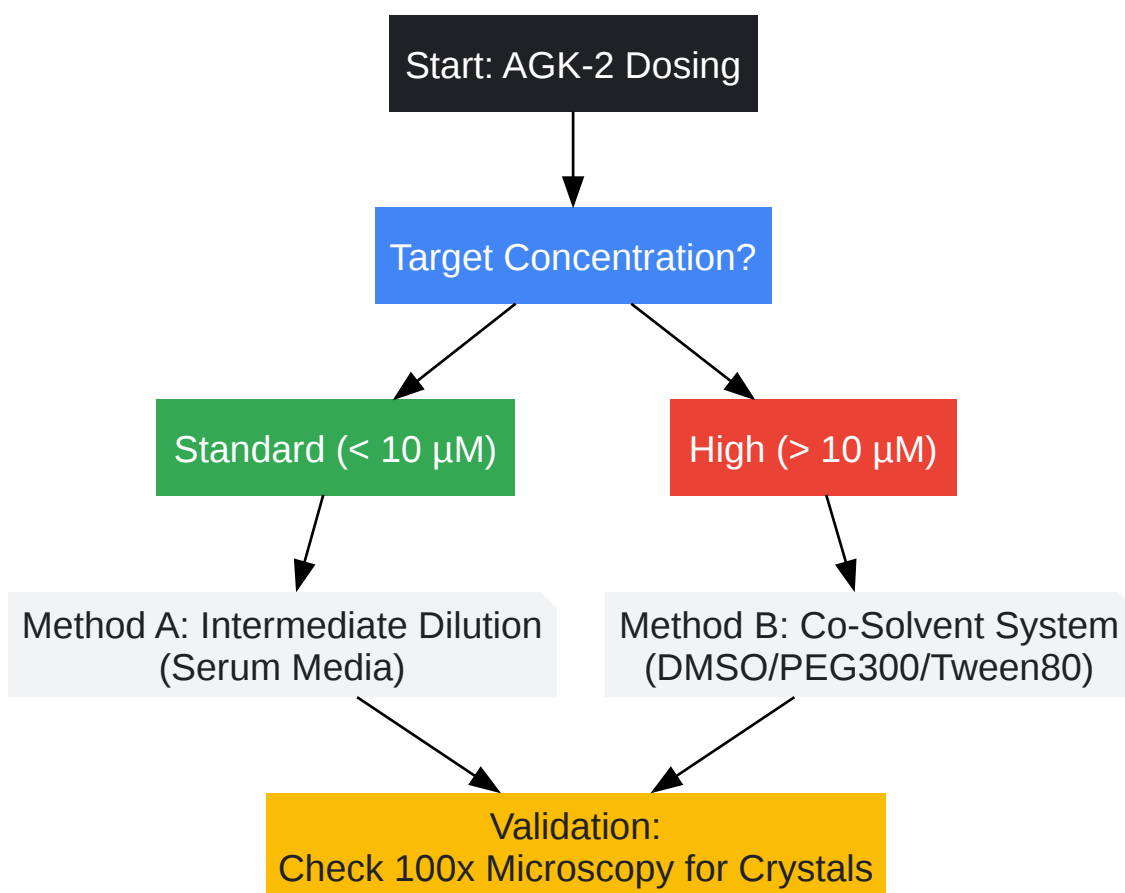
Protocol (Formulation 1): Construct the solvent system in this exact order. Do not premix the solvents.^{[1][2][3]}

- 10% DMSO (containing AGK-2)^{[1][2][3][5][6]}
- 40% PEG300 (Polyethylene glycol)^{[1][2][3]}

- 5% Tween-80
- 45% Saline (0.9% NaCl)[1][2][3][5]

Procedure: Add the DMSO stock to the PEG300 and mix.[1][3][5] Then add Tween-80 and mix. Finally, add Saline. This creates a stable suspension/solution up to ~1 mM.[2][3]

Visualization: Decision Tree for Protocol Selection



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Caption: Figure 2. Protocol selection workflow based on target concentration.[2][3] Always validate solubility via microscopy.

Troubleshooting FAQ

Q1: I see crystals in my media. Can I filter-sterilize it to remove them?

- Answer:NO. If you see crystals, the drug has precipitated.[1][2][3] Filtering the media will remove the drug along with the crystals, meaning you will be dosing your cells with near-zero concentration.[1][2][3]
- Solution: Discard the preparation. Re-attempt using Method A, ensuring faster mixing and warmer media.

Q2: Does serum (FBS) matter?

- Answer: Yes. Serum proteins (like albumin) act as natural carriers for lipophilic drugs.[1][2][3]
- Insight: Precipitation is more likely in serum-free media.[1][2][3] If you must use serum-free conditions, consider coating the culture vessel with the drug or using Method B (Co-solvents).[1][2]

Q3: My DMSO stock froze at 4°C. Is it ruined?

- Answer: Likely not, but repeated freeze-thaw cycles introduce moisture.[1][2] DMSO is hygroscopic (absorbs water from air).[1][2][3] Water in your DMSO stock decreases AGK-2 solubility, causing it to crash out inside the stock vial.[1][2][3]
- Solution: Aliquot stocks into single-use volumes. Store at -20°C or -80°C. If the stock looks cloudy upon thawing, sonicate at 37°C until clear.

Q4: Can I use ethanol instead of DMSO?

- Answer: No. AGK-2 is practically insoluble in ethanol.[1][2][3] Stick to high-grade (anhydrous) DMSO.[1][2]

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